2-Chloro-5-methoxy-4-nitropyridine proper disposal procedures

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Compound of Interest	
Compound Name:	*2-Chloro-5-methoxy-4-nitropyridine*
CAS No.:	*1805667-69-9; 22353-52-2*
Cat. No.:	*B2606098*

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This guide outlines the authoritative disposal and handling procedures for **2-Chloro-5-methoxy-4-nitropyridine** (CAS 1805667-69-9).[1][2] It is designed for researchers and safety officers requiring immediate, actionable protocols compliant with high-level laboratory safety standards.[1][2]

Part 1: Chemical Identity & Hazard Assessment

Chemical Name: **2-Chloro-5-methoxy-4-nitropyridine** CAS Registry Number: 1805667-69-9 Molecular Formula: $C_6H_5ClN_2O_3$ Molecular Weight: 188.57 g/mol [1][2]

Critical Hazard Profile (GHS Classification)

- Health Hazards:
  - Skin/Eye Irritation (Category 2): Causes severe irritation upon contact.[1][3]
  - STOT-SE (Category 3): Respiratory tract irritation.[1][2][4]

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- Acute Toxicity (Oral/Inhalation): Treat as Toxic (Class 6.1) by default due to the nitro-pyridine pharmacophore, which often exhibits higher toxicity than simple pyridine derivatives.[1][2]

- Physical Hazards:
  - Thermal Instability: Contains a nitro group (

) on a pyridine ring.[1][2] While generally stable at room temperature, it may decompose violently if heated under confinement or subjected to high-energy shock.[1][2]
  - Combustion Products: Releases toxic Nitrogen Oxides (

) and Hydrogen Chloride (

) gas upon burning.[2]

Part 2: Pre-Disposal Stabilization & Segregation

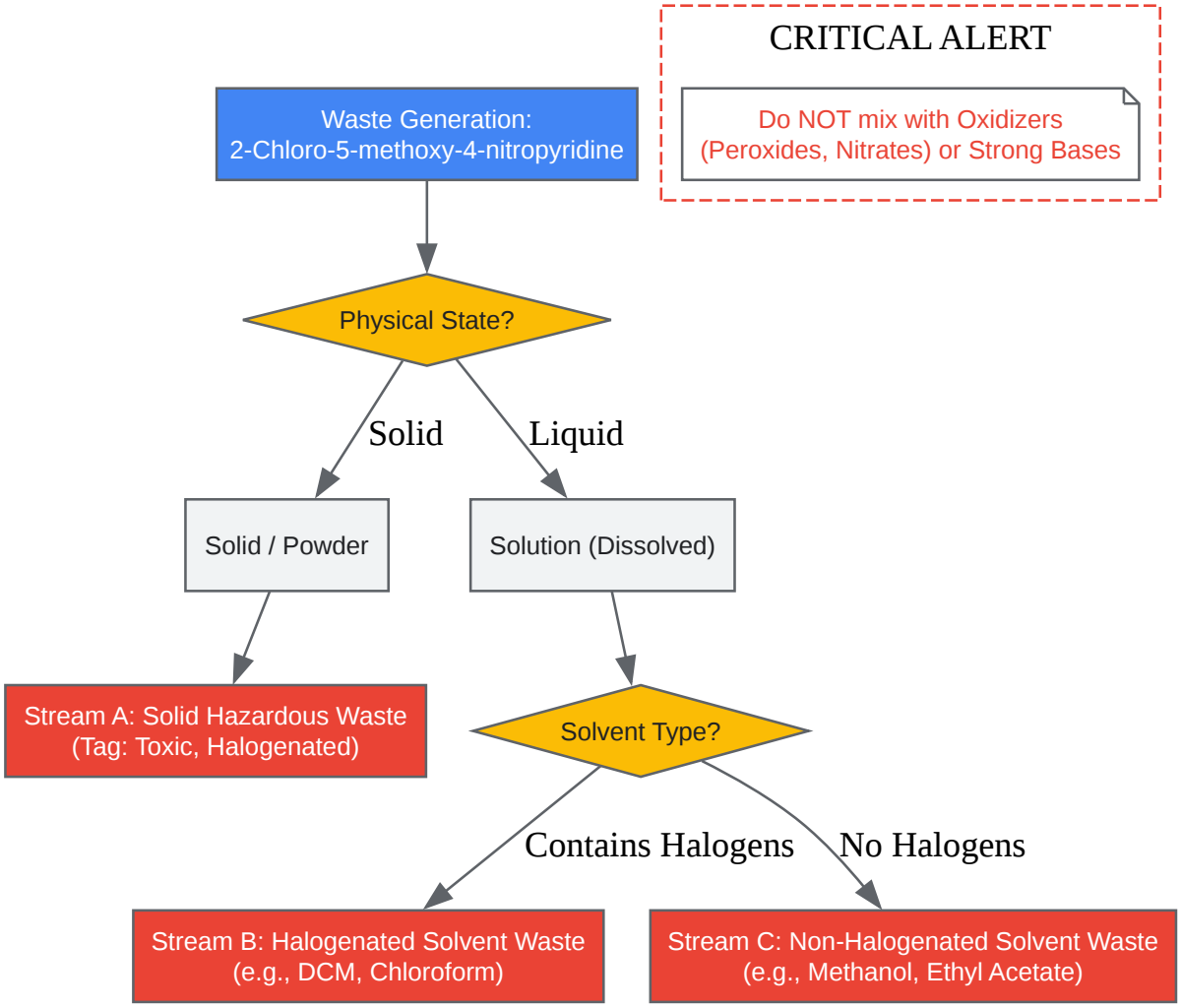
Before this compound leaves the bench, it must be stabilized and segregated correctly. Do not mix with incompatible waste streams.

Segregation Logic Table

Parameter	Directive	Rationale
Waste Stream	Solid Hazardous Waste (Halogenated)	The chlorine atom requires specific incineration scrubbing (to prevent dioxins/HCl).[1][2]
Compatibility	NO Oxidizers / NO Strong Bases	Nitropyridines can react vigorously with strong oxidizers.[1] Bases can induce nucleophilic aromatic substitution, potentially generating unstable intermediates.
Container	Amber Glass or HDPE	Protect from light; ensure chemical resistance.[1]
Labeling	"Toxic, Halogenated Organic"	Clearly mark the presence of the Nitro group to alert disposal vendors.[1]

Waste Segregation Decision Tree (Graphviz)

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Figure 1: Decision logic for segregating **2-Chloro-5-methoxy-4-nitropyridine** waste based on physical state and solvent matrix.

Part 3: Disposal Workflows & Protocols

Protocol A: Solid Waste Disposal (Primary Method)

Use this for pure compound, contaminated weighing boats, and solid spill cleanup materials.[1][2]

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar or amber glass jar with a Teflon-lined screw cap.[1][2]

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- Transfer: Transfer the solid waste into the container inside a fume hood to prevent dust inhalation.
- Labeling:
  - Chemical Name: "**2-Chloro-5-methoxy-4-nitropyridine**"[1][2][5][6][7]
  - Hazards: "Toxic", "Irritant"[1][2][3]
  - Constituents: "100%"[1][3]
- Storage: Store in a satellite accumulation area (SAA) away from heat sources until pickup.

Protocol B: Liquid Waste (Reaction Mixtures)

Use this for mother liquors or reaction solutions.[1][2]

- PH Check: Ensure the solution is neutral (pH 6-8). If acidic (from hydrolysis), neutralize carefully with Sodium Bicarbonate (

) before adding to the waste container to prevent gas evolution in the drum.[2]
- Solvent Compatibility:
  - If dissolved in Dichloromethane (DCM): Dispose in Halogenated Waste carboy.[1]
  - If dissolved in Acetone/Methanol: Dispose in Non-Halogenated Waste carboy (unless the compound concentration >1%, then default to Halogenated stream to be safe).
- Triple Rinse: Triple rinse all empty glassware with a compatible solvent (e.g., Acetone) and add the rinsate to the liquid waste container.[1]

Part 4: Spill Response & Decontamination

Emergency Criteria:

- Minor Spill (< 5g): Manageable by lab personnel with proper PPE.[1]
- Major Spill (> 5g or outside fume hood): Evacuate area and contact EHS immediately.[1]

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Spill Cleanup Workflow (Graphviz)



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Figure 2: Step-by-step spill response protocol ensuring containment of toxic dust and proper decontamination.[1][2][3][8]

Part 5: Regulatory & Logistics Information

US DOT Shipping Classification (for Waste Transport)

When preparing the "Lab Pack" for the waste vendor, use the following classification to ensure compliance:

- Proper Shipping Name: Toxic solids, organic, n.o.s. (**2-Chloro-5-methoxy-4-nitropyridine**) [1][2]
- UN Number: UN 2811[1]
- Hazard Class: 6.1
- Packing Group: III (Assumed based on typical nitropyridine toxicity; use II if

  data indicates <300 mg/kg).[1][2]

Destruction Method

Incineration is the ONLY acceptable destruction method.[1]

- Requirement: The facility must be equipped with a secondary combustion chamber and acid gas scrubbers to neutralize Hydrogen Chloride (HCl) and Nitrogen Oxides (

) generated during thermal destruction.[1][2]
- Prohibited: Do not landfill. Do not discharge into sewer systems.[1]

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